Technical Analysis: Spectroscopic Characterization of Methyl 2-methyl-3-(methylthio)benzoate

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Compound of Interest

Compound Name:	*Methyl 2-methyl-3-(methylthio)benzoate*
Cat. No.:	*B8798396*

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Executive Summary & Structural Context[1][2]

Methyl 2-methyl-3-(methylthio)benzoate ($C_{11}H_{14}O_2S$, MW: 210.29 g/mol) represents a specialized intermediate often encountered in the synthesis of agrochemicals (e.g., HPPD inhibitors) and pharmaceutical precursors. Its structural core—a trisubstituted benzene ring—presents unique spectroscopic challenges due to the electronic interplay between the electron-withdrawing ester group (-$COOCH_3$), the sterically demanding methyl group (-CH_3) at the ortho position, and the electron-donating (via resonance) methylthio group (-SCH_3).

This guide provides a rigorous framework for the characterization of this molecule, synthesizing theoretical chemometric principles with practical experimental protocols. It is designed to empower researchers to validate the identity and purity of this compound with high confidence.

Structural Logic & Degrees of Unsaturation

- Formula: $C_{11}H_{14}O_2S$

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- Degrees of Unsaturation (DoU): 5 (1 benzene ring + 1 carbonyl group).
- Key Features:
  - Steric Crowding: The 1,2,3-substitution pattern creates significant steric strain, potentially influencing the chemical shifts of the 2-methyl and 3-methylthio groups in NMR.
  - Electronic Push-Pull: The ester withdraws electron density (deshielding ortho protons), while the methylthio group donates density (shielding its ortho protons).

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3][4]

Experimental Protocol: ^{1}H and ^{13}C NMR

Objective: To resolve the crowded aliphatic region and confirm the 1,2,3-substitution pattern.

- Solvent Selection: Dissolve ~10-15 mg of the sample in 0.6 mL of $CDCl_3$ (Deuterated Chloroform).
  - Why? $CDCl_3$ provides excellent solubility for esters and a reliable lock signal.
  - Note: If peak overlap occurs between the Ar-CH_3 and S-CH_3, consider using C_6D_6 (Deuterated Benzene) to induce an aromatic solvent-induced shift (ASIS), which often resolves overlapping methyl signals.
- Acquisition Parameters:
  - ^{1}H Frequency: Minimum 400 MHz recommended to resolve aromatic coupling.
  - Scans: 16 (^{1}H), 512-1024 (^{13}C).
  - Reference: TMS (0.00 ppm) or residual $CHCl_3$ (7.26 ppm).[1]

^{1}H NMR Analysis (Predicted & Rationalized)

The proton spectrum is characterized by three distinct methyl singlets and a specific aromatic splitting pattern.

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Position	Group	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H	H-6	7.60 – 7.80	Doublet (d)	1H	Deshielded by the ortho ester carbonyl. Most downfield aromatic signal.
Ar-H	H-4	7.10 – 7.30	Doublet (d)	1H	Shielded by the ortho methylthio group (electron donor).
Ar-H	H-5	7.00 – 7.20	Triplet (t) / dd	1H	Meta to both directing groups; typically the most shielded or intermediate signal.
Ester	-OCH_3	3.85 – 3.90	Singlet (s)	3H	Characteristic methyl ester shift.
Ar-Me	-CH_3 (C2)	2.40 – 2.60	Singlet (s)	3H	Deshielded slightly by the aromatic ring current and ortho substituents.

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Thio	-SCH_3 (C3)	2.35 – 2.50	Singlet (s)	3H	Distinct from O-Me; often overlaps with Ar-Me. Look for HSQC correlations to distinguish.

Critical Insight: The coupling constant (J) between H-4 and H-5, and H-5 and H-6, will be typical of ortho-coupling (~7-8 Hz). A lack of meta-coupling (small J ~1-2 Hz) confirms the adjacent arrangement of protons.

^{13}C NMR Analysis

The carbon spectrum must show 11 distinct signals.

- Carbonyl (C=O): ~167 ppm.[2]
- Aromatic Quaternary (C-q): Three signals in the 130-145 ppm range (C1, C2, C3).
  - C3 (attached to S) is often distinct due to the heavy atom effect.
- Aromatic Methine (C-H): Three signals in the 120-130 ppm range.[2]
- Aliphatic Carbons:
  - -OCH_3: ~52 ppm.[2]
  - Ar-CH_3: ~18-20 ppm.
  - -SCH_3: ~15-16 ppm (Typically the most upfield signal).

Infrared (IR) Spectroscopy[5][6]

Objective: To confirm functional groups, particularly the ester and thioether.

Method: ATR (Attenuated Total Reflectance) on neat oil or solid.

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Wavenumber (cm^{-1})	Vibration Mode	Intensity	Diagnostic Value
2950 – 2980	C-H Stretch (Aliphatic)	Medium	Confirms presence of methyl groups.
1715 – 1730	C=O Stretch (Ester)	Strong	Primary identifier. Conjugation with the ring may lower this slightly (<1720).
1250 – 1280	C-O Stretch (Ester)	Strong	Confirms the ester linkage ("C-O-C" asymmetric stretch).
1580 – 1600	C=C Stretch (Aromatic)	Medium	Typical benzene ring breathing modes.
690 – 710	C-S Stretch	Weak	Often obscured, but diagnostic if visible in the fingerprint region.

Mass Spectrometry (MS)

Objective: To determine molecular weight and analyze fragmentation for structural confirmation.
Method: GC-MS (EI, 70 eV) or LC-MS (ESI).

Isotopic Signature

Sulfur (^{32}S) has a significant natural isotope, ^{34}S (~4.2% abundance).

- M+ (Parent Ion): m/z 210
- M+2 Peak: m/z 212 (Approx. 4.5 - 5.0% intensity of the parent peak).
- Validation: If the M+2 peak is <1% or >10%, the sulfur assignment is incorrect.

Fragmentation Pathway (EI)

- Molecular Ion: m/z 210.

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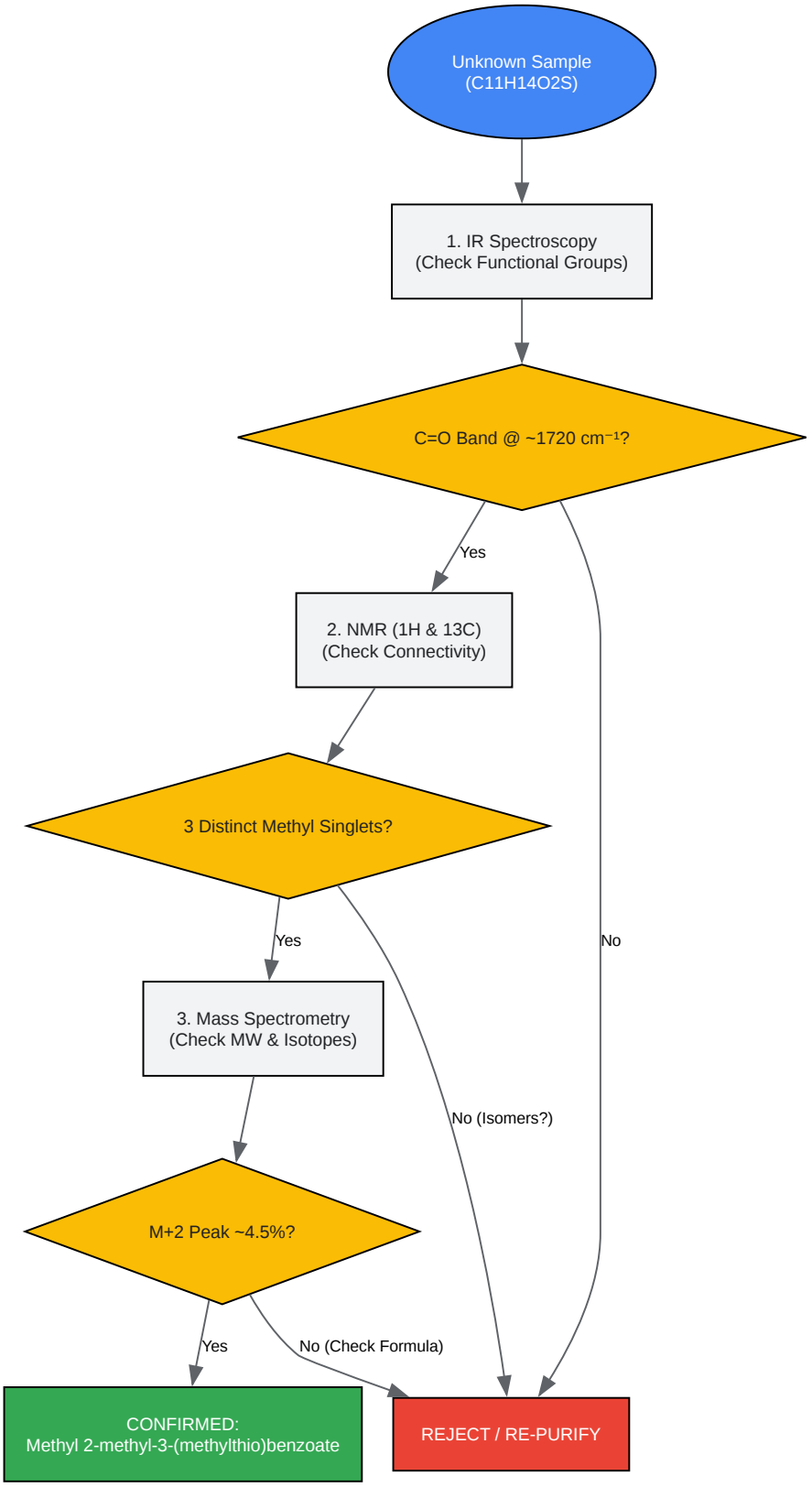
- Loss of Methoxy (-OCH_3): m/z 179 (Characteristic of methyl esters).
- Loss of Carbomethoxy (-$COOCH_3$): m/z 151.
- Loss of Methylthio (-SCH_3): m/z 163.
- Tropylium Ion Formation: Rearrangements may lead to stable aromatic cations typical of alkylbenzenes.

Visualized Analytical Workflows

Structural Validation Logic

This diagram outlines the decision-making process for confirming the structure based on the data described above.

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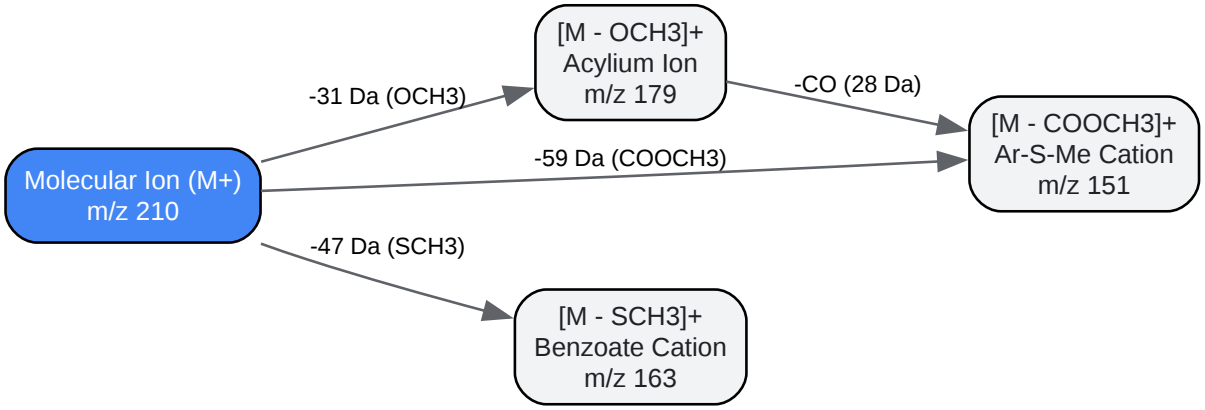
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Figure 1: Step-by-step logic for validating the identity of **Methyl 2-methyl-3-(methylthio)benzoate**.

Mass Spectrometry Fragmentation Pathway

A theoretical fragmentation tree for the Electron Impact (EI) ionization of the molecule.



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Figure 2: Predicted fragmentation pathway showing primary loss of the methoxy and ester groups.

References

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- To cite this document: BenchChem. [Technical Analysis: Spectroscopic Characterization of Methyl 2-methyl-3-(methylthio)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8798396/docs#technical-analysis-spectroscopic-characterization-of-methyl-2-methyl-3-methylthio-benzoate]

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